

discovery of berkelium at University of California, Berkeley

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Compound of Interest

Compound Name: *Berkelium*

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An in-depth technical guide concerning the discovery of **Berkelium** at the University of California, Berkeley, is detailed below, intended for an audience of researchers, scientists, and drug development professionals. This guide summarizes quantitative data in structured tables, provides detailed experimental methodologies, and includes mandatory visualizations of key processes using the Graphviz DOT language.

Whitepaper: The Discovery of Element 97 (Berkelium)

Introduction

In December 1949, a team of scientists at the University of California, Berkeley, successfully synthesized and identified the element with atomic number 97.^[1] The discovery was the culmination of pioneering work in the field of transuranium elements. The team, consisting of Stanley G. Thompson, Albert Ghiorso, Glenn T. Seaborg, and Kenneth Street, Jr., produced the new element by bombarding a target of Americium-241 with alpha particles.^{[2][3]} This achievement marked the identification of the fifth transuranium element.^[3] The element was subsequently named **Berkelium** (Bk) in honor of the city of Berkeley, California, where the discovery was made.^[1] The first isotope to be synthesized was **Berkelium**-243, which has a half-life of approximately 4.5 hours.^[2]

Experimental Protocols

The discovery of **Berkelium** was made possible through a series of meticulously planned and executed experimental procedures, from the preparation of the target material to the chemical separation and final identification of the new element.

Target Preparation

The target material consisted of milligram quantities of Americium-241. The preparation involved the following steps:

- An aqueous solution of americium nitrate was prepared.[4]
- This solution was evaporated in small platinum dishes, each with an area of approximately 0.5 cm². [4]
- Following evaporation, the dishes were ignited, which converted the americium nitrate into a solid, black americium oxide (AmO₂). This oxide served as the target for bombardment.[4]

Cyclotron Bombardment

The synthesis of **Berkelium** was achieved by bombarding the Americium-241 target with alpha particles (helium nuclei) using the 60-inch cyclotron at the Crocker Laboratory, University of California, Berkeley.[1][2]

- Particle Acceleration: Helium ions were accelerated to an energy of approximately 35 MeV. [4]
- Irradiation: The americium oxide target was bombarded with the accelerated alpha particles for a duration of about six hours.[2][4] The beam intensity was maintained at an average of 2 microamperes per square centimeter.[4]
- Cooling: The platinum dish holding the target was water-cooled from the back to dissipate heat generated during the bombardment.[4]

Chemical Separation and Isolation

A significant challenge in the discovery was the separation of the minuscule amount of newly created **Berkelium** from the larger quantity of unreacted Americium and other fission products.

The chemical properties of **Berkelium** were predicted to be similar to its lanthanide analog, terbium, which guided the separation strategy.^[5] The process involved:

- **Dissolution:** The entire target, including the platinum dish, was dissolved in nitric acid.
- **Precipitation:** The initial separation steps involved a series of precipitation methods to remove the bulk of the unreacted americium and other impurities.
- **Ion-Exchange Chromatography:** The final separation and isolation of the **Berkelium** fraction were accomplished using cation-exchange chromatography at an elevated temperature.^[2]
 - **Resin:** Dowex-50, a strong cation-exchange resin, was used.^[4]
 - **Eluting Agent:** A buffered solution of ammonium citrate was used to selectively elute the separated elements from the column.^[4]
 - **Fraction Collection:** The eluate was collected in successive fractions, with the expectation that **Berkelium** would elute in a position analogous to terbium in lanthanide separations.

Detection and Identification

Due to the short half-life and the primary decay mode of **Berkelium-243** being electron capture, initial detection proved challenging.

- **Alpha-Particle Spectroscopy:** A small fraction (approximately 0.1%) of **Berkelium-243** decays by alpha emission.^[4] These alpha particles were detected and their energies measured using a differential alpha-particle pulse analyzer, which helped to characterize the new isotope.^[4]
- **Electron Capture Decay Products:** The primary method of identification relied on detecting the products of the electron capture decay.^[4]
 - **Auger Electrons:** A windowless proportional counter was utilized to detect low-energy Auger electrons emitted during the electron capture process.
 - **X-rays:** Characteristic X-rays produced as the electron shells of the daughter atom (Curium-243) rearranged were detected using a xenon-filled Geiger counter.^[4]

The successful detection of these decay products provided conclusive evidence for the synthesis of a new element with atomic number 97.[4]

Data Presentation

The quantitative data associated with the synthesis and properties of the discovered **Berkelium** isotope are summarized in the tables below.

Table 1: Nuclear Reaction and Bombardment Parameters

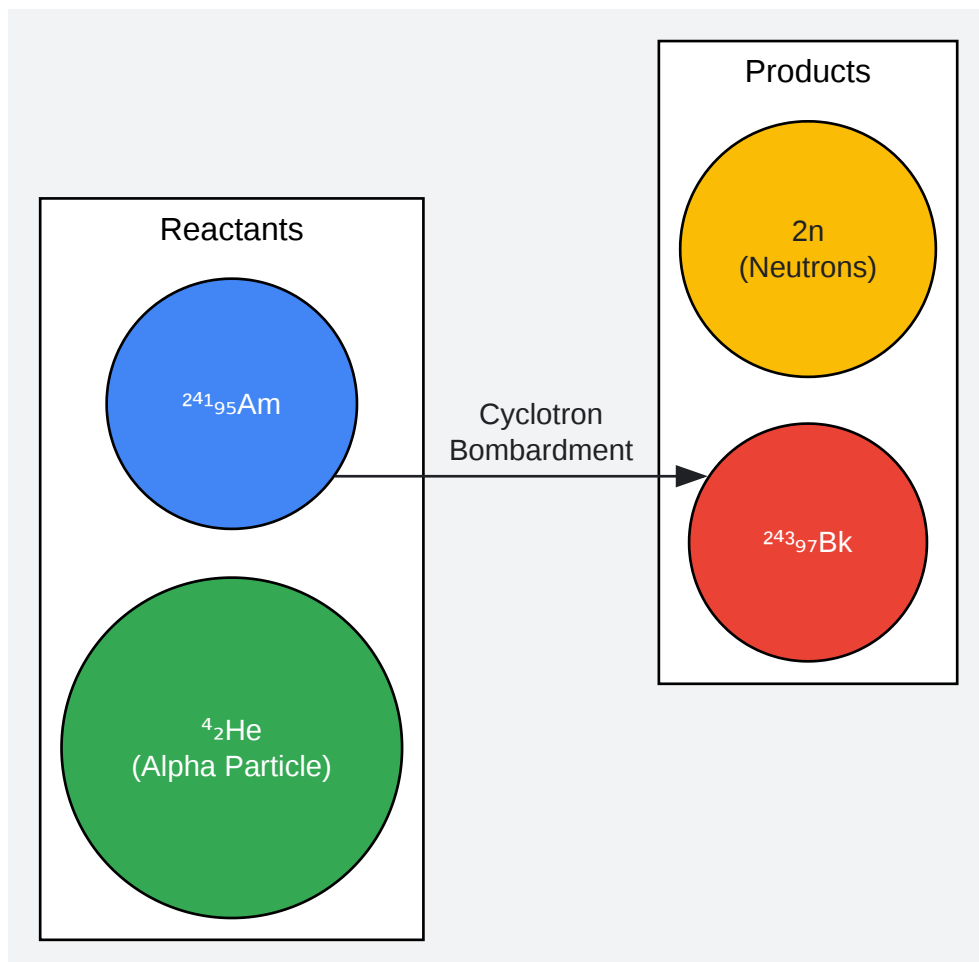
Parameter	Value
Target Isotope	$^{95}_{241}\text{Am}$
Projectile	Alpha Particle (^4_2He)
Product Isotope	$^{97}_{243}\text{Bk}$
Byproducts	2 Neutrons (^1_0n)
Cyclotron	60-inch Cyclotron
Projectile Energy	~35 MeV
Bombardment Duration	~6 hours

Table 2: Properties of **Berkelium-243**

Property	Value
Half-life	4.5 hours[6]
Primary Decay Mode	Electron Capture (~99.85%)[6]
Secondary Decay Mode	Alpha Decay (~0.15%)[6]
Electron Capture Daughter	$^{96}_{243}\text{Cm}$ [6]
Alpha Decay Daughter	$^{95}_{239}\text{Am}$ [6]
Alpha Particle Energies	6.72 MeV (30%), 6.55 MeV (53%), 6.20 MeV (17%)[4]

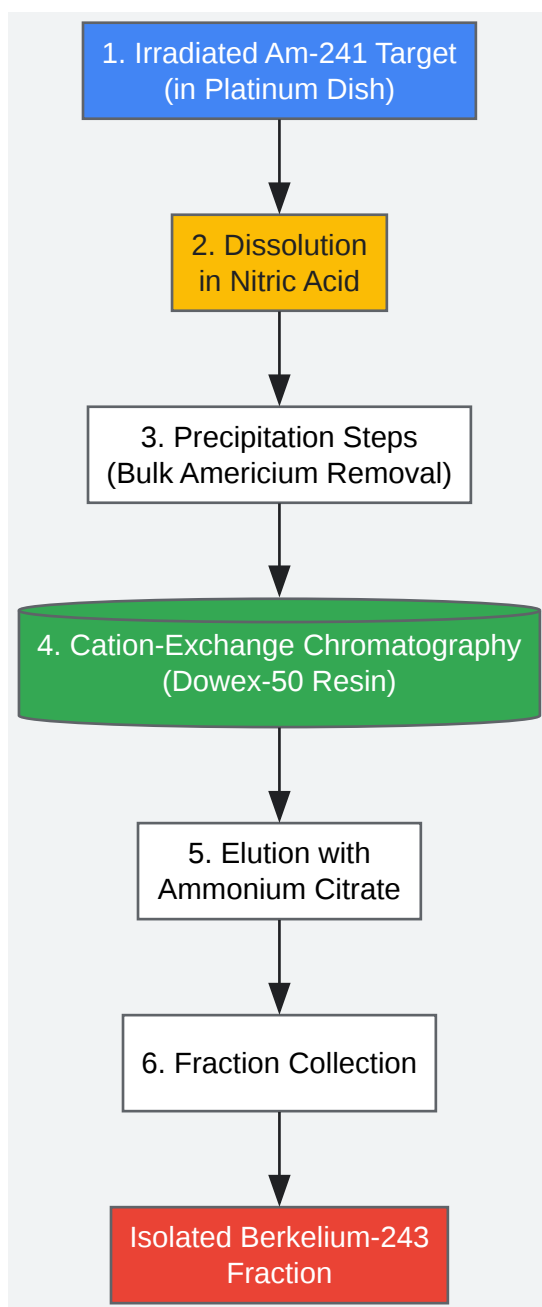
Visualizations

The following diagrams illustrate the key processes in the discovery of **Berkelium**.



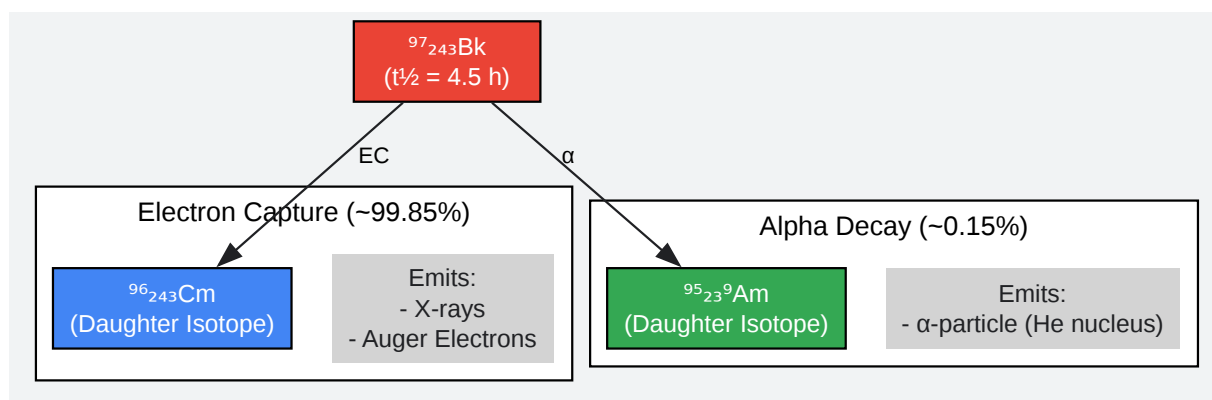
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Nuclear reaction for the synthesis of **Berkelium**-243.



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Workflow for the chemical separation of **Berkelium**.



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Decay scheme of the **Berkelium-243** isotope.

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